

Personal protective equipment for handling 1-Butyl-3-methylimidazolium Bromide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *1-Butyl-3-methylimidazolium
Bromide*

Cat. No.: *B1226183*

[Get Quote](#)

Essential Safety and Handling Guide for 1-Butyl-3-methylimidazolium Bromide

This guide provides crucial safety, handling, and disposal protocols for researchers, scientists, and drug development professionals working with **1-Butyl-3-methylimidazolium Bromide** (BMIMBr). Adherence to these procedures is vital for ensuring laboratory safety and operational integrity.

Properties and Hazards Overview

1-Butyl-3-methylimidazolium Bromide is an ionic liquid with a unique set of properties.^{[1][2]} While it has numerous applications, it is crucial to recognize that its toxicological properties have not been fully investigated.^{[3][4]} Therefore, it must be handled with caution, assuming potential risks.^{[3][4]} The substance is known to cause skin and serious eye irritation.^[5]

Identifier	Value	Source
CAS Number	85100-77-2	[3][4][6]
Molecular Formula	C ₈ H ₁₅ BrN ₂	
Molecular Weight	219.12 g/mol	
Appearance	White to slightly yellow crystals/solid	[1][4]
Melting Point	65-81 °C	[1][7]
Density	~1.30 - 1.418 g/cm ³	[1][7]
Hazard Classification	Skin Irritation (Category 2), Eye Irritation (Category 2A)	[5]
Signal Word	Warning	[5]

Operational and Disposal Plans

To ensure safe handling and minimize exposure, the following procedural steps must be followed.

Personal Protective Equipment (PPE) Protocol

Appropriate PPE is mandatory when handling **1-Butyl-3-methylimidazolium Bromide**.

- Eye and Face Protection:
 - Wear tightly fitting safety goggles with side-shields conforming to EN166 (EU) or NIOSH (US) approved standards.[4][8]
 - In situations with a higher risk of splashing, a face shield should be used in addition to safety goggles.[9]
- Skin Protection:
 - Gloves: Handle the substance with chemical-resistant gloves (e.g., nitrile) that have been inspected for integrity before use.[4] Use proper glove removal technique to avoid skin

contact.[4] Dispose of contaminated gloves after use in accordance with laboratory and local regulations.[4]

- Protective Clothing: Wear a lab coat or impervious clothing to prevent skin contact.[4][8] Contaminated clothing should be removed immediately and washed before reuse.[3]
- Respiratory Protection:
 - Work in a well-ventilated area, preferably within a chemical fume hood, to avoid inhalation of dust or vapors.[8]
 - For nuisance exposures or when dust formation is possible, use a dust mask (type N95 US or type P1 EU).
 - For higher-level protection or in poorly ventilated areas, use an appropriate respirator with cartridges (e.g., type OV/AG/P99 US or ABEK-P2 EU).[4]

Safe Handling and Storage Protocol

- Preparation:
 - Ensure that an eyewash station and safety shower are readily accessible and in close proximity to the workstation.[5]
 - Read the Safety Data Sheet (SDS) thoroughly before starting any work.
 - Handle the substance in a designated area, such as a chemical fume hood.
- Handling:
 - Avoid all contact with eyes, skin, and clothing.[4][5]
 - Avoid the formation of dust and aerosols.[8]
 - Wash hands thoroughly after handling the material.[5]
 - Do not eat, drink, or smoke in the handling area.
 - Keep the substance away from heat, sparks, and open flames.[3][4]

- Storage:
 - Store in a tightly closed container in a dry, cool, and well-ventilated place.[5][8]
 - Store below +30°C.[1][6]
 - Keep away from strong oxidizing agents and bases.[3]

Accidental Release and Spill Management

- Immediate Actions:
 - Evacuate personnel from the immediate spill area.
 - Ensure adequate ventilation.
 - Remove all sources of ignition.[3][8]
- Containment and Cleanup:
 - Wear the appropriate PPE as described above.
 - For minor spills, contain the spill with inert material such as sand, earth, or vermiculite.[10]
 - Carefully collect the spilled material and place it into a suitable, sealed, and labeled container for disposal.[3][8][10] Avoid creating dust.[3][8]
 - Clean the spill area thoroughly with soap and water.
- Environmental Precautions:
 - Prevent the substance from entering drains or water courses.[8]

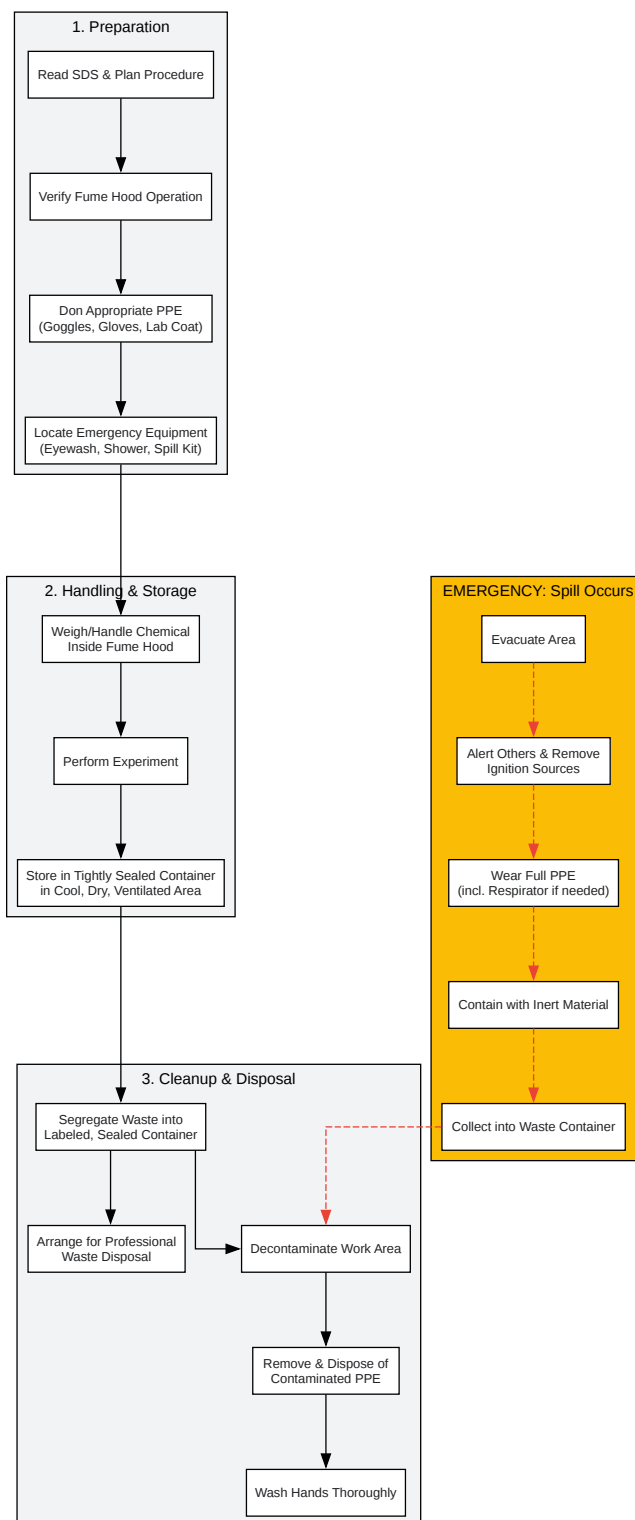
Disposal Plan

- Waste Collection:
 - Collect all waste material containing **1-Butyl-3-methylimidazolium Bromide** in clearly labeled, sealed containers.

- Do not mix with other waste streams.
- Disposal Procedure:
 - All waste must be disposed of in accordance with local, state, and federal regulations.[\[3\]](#)
[\[10\]](#)
 - Contact a licensed professional waste disposal service to arrange for pickup and disposal.
[\[3\]](#)
 - Handle uncleaned empty containers as you would the product itself.

Visual Workflow for Safe Handling

The following diagram illustrates the logical workflow for the safe handling of **1-Butyl-3-methylimidazolium Bromide**, from preparation to final disposal.



[Click to download full resolution via product page](#)

Caption: Workflow for safe handling of **1-Butyl-3-methylimidazolium Bromide**.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. 1-Butyl-3-methylimidazolium bromide | 85100-77-2 [chemicalbook.com]
- 2. 1-丁基-3-甲基咪唑溴化物 >97.0% (HPLC) | Sigma-Aldrich [sigmaaldrich.com]
- 3. iolitec.de [iolitec.de]
- 4. iolitec.de [iolitec.de]
- 5. fishersci.com [fishersci.com]
- 6. merckmillipore.com [merckmillipore.com]
- 7. 1-Butyl-3-methylimidazolium bromide, >99% | IoLiTec [iolitec.de]
- 8. echemi.com [echemi.com]
- 9. BMIMBF₄ | 1-Butyl-3-methylimidazolium tetrafluoroborate, puriss, 98% | 174501-65-6 | 1-Butyl-3-methylimidazolium tetrafluoroborate, puriss, 98% | Ottokemi™ Product [ottokemi.com]
- 10. datasheets.scbt.com [datasheets.scbt.com]
- To cite this document: BenchChem. [Personal protective equipment for handling 1-Butyl-3-methylimidazolium Bromide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1226183#personal-protective-equipment-for-handling-1-butyl-3-methylimidazolium-bromide]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com